

# Calcium 1-glycerophosphate molecular formula and weight

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## Compound of Interest

Compound Name: *Calcium 1-glycerophosphate*

Cat. No.: *B073322*

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## Calcium 1-Glycerophosphate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the chemical properties of **Calcium 1-Glycerophosphate**, a compound of interest in various scientific and pharmaceutical applications.

## Chemical Identity and Properties

**Calcium 1-glycerophosphate**, also known as calcium 2,3-dihydroxypropyl phosphate, is a calcium salt of glycerophosphoric acid.[1][2][3] It is a fine, white, slightly hygroscopic powder.[3][4][5] The commercial product is often a mixture of the calcium beta-, D-, and L-alpha-glycerophosphates.[3][4][5]

Table 1: Physicochemical Data for **Calcium 1-Glycerophosphate**

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> CaO <sub>6</sub> P	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	210.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	calcium;2,3-dihydroxypropyl phosphate	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	126-95-4	<a href="#">[1]</a> <a href="#">[2]</a>
Percent Composition	C 17.15%, H 3.36%, Ca 19.07%, O 45.68%, P 14.74%	<a href="#">[4]</a>

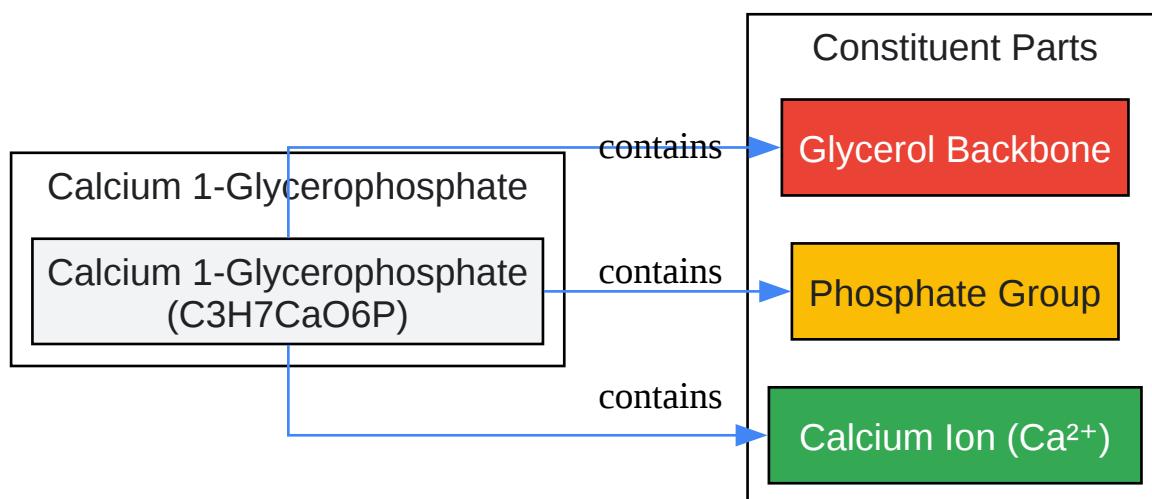
## Experimental Considerations

### Solubility:

A key consideration for experimental design is the solubility of **Calcium 1-Glycerophosphate**. It is soluble in approximately 50 parts of water and is nearly insoluble in alcohol and boiling water.[\[4\]](#) The aqueous solution is alkaline.[\[4\]](#) Notably, its solubility in water can be enhanced by the addition of citric or lactic acid.[\[4\]](#)

## Molecular Structure and Composition

The molecular structure of **Calcium 1-Glycerophosphate** consists of a glycerophosphate anion and a calcium cation. The glycerophosphate component is derived from glycerol, a simple polyol, and phosphoric acid. The relationship between these components is illustrated in the diagram below.



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Molecular components of **Calcium 1-Glycerophosphate**.

## Applications and Relevance in Research

Calcium glycerophosphate serves as a source of both calcium and phosphorus.<sup>[4][6]</sup> It is recognized as a safe food ingredient (GRAS) by the FDA for use as a nutrient supplement.<sup>[3]</sup> <sup>[5]</sup> In the pharmaceutical and dental fields, it is utilized in oral hygiene products for its potential to prevent dental caries.<sup>[3][5][6]</sup> Research suggests it may enhance the remineralization of tooth enamel and act as a pH buffer in dental plaque.<sup>[3]</sup> Its application as a calcium and phosphate donor is also being investigated in the context of bone health.<sup>[6]</sup>

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## References

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